

Application Notes and Protocols for JND4135 Administration in Mice

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Compound of Interest

Compound Name: JND4135
Cat. No.: B15618416

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These application notes provide detailed protocols for the administration of **JND4135**, a novel Type II pan-TRK inhibitor, in mice for preclinical research. The information is compiled from published studies and standard laboratory procedures.

Introduction to JND4135

JND4135 is a potent inhibitor of Tropomyosin Receptor Kinases (TRKA, TRKB, and TRKC) and has demonstrated significant anti-tumor activity in preclinical models. It is particularly effective against wild-type TRK and various resistance mutations, including those in the xDFG motif. Published in vivo studies have primarily utilized intraperitoneal administration in xenograft mouse models.

Quantitative Data Summary

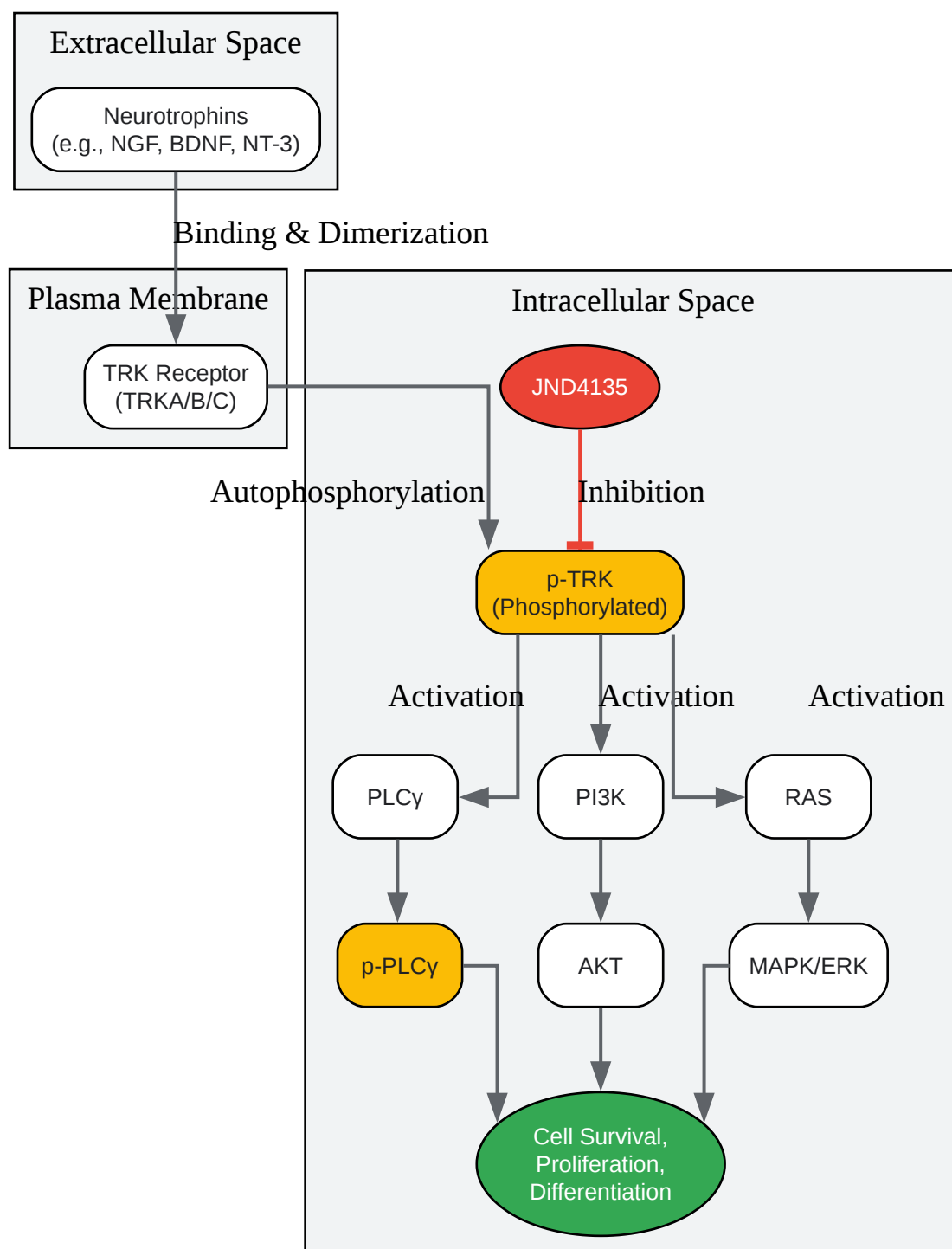
The following tables summarize the key quantitative data from in vivo studies of **JND4135** in mice.

Table 1: **JND4135** In Vivo Efficacy in BaF3-CD74-TRKA-G667C Xenograft Model

Parameter	Value	Reference
Mouse Strain	BALB/c nude mice	
Cell Line	BaF3-CD74-TRKA-G667C	
Administration Route	Intraperitoneal (IP)	[1]
Dosage	20 mg/kg/day and 40 mg/kg/day	[1]
Dosing Schedule	Once daily for 12 consecutive days	[1]
Tumor Growth Inhibition (TGI)	34.2% (at 20 mg/kg) and 81.0% (at 40 mg/kg)	[1]
Observed Side Effects	No significant body weight loss or mortality	[1]

Signaling Pathway

JND4135 exerts its therapeutic effects by inhibiting the TRK signaling pathway. Upon binding of neurotrophins, TRK receptors dimerize and autophosphorylate, activating downstream cascades that are crucial for cell survival and proliferation. **JND4135** blocks this initial phosphorylation step.



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JND4135 inhibits the TRK signaling pathway.

Experimental Protocols

The following are detailed protocols for the administration of **JND4135** in mice. These should be adapted based on specific experimental requirements and institutional guidelines.

Intraperitoneal (IP) Administration of JND4135

This protocol is based on the successful administration of **JND4135** in a xenograft mouse model^[1].

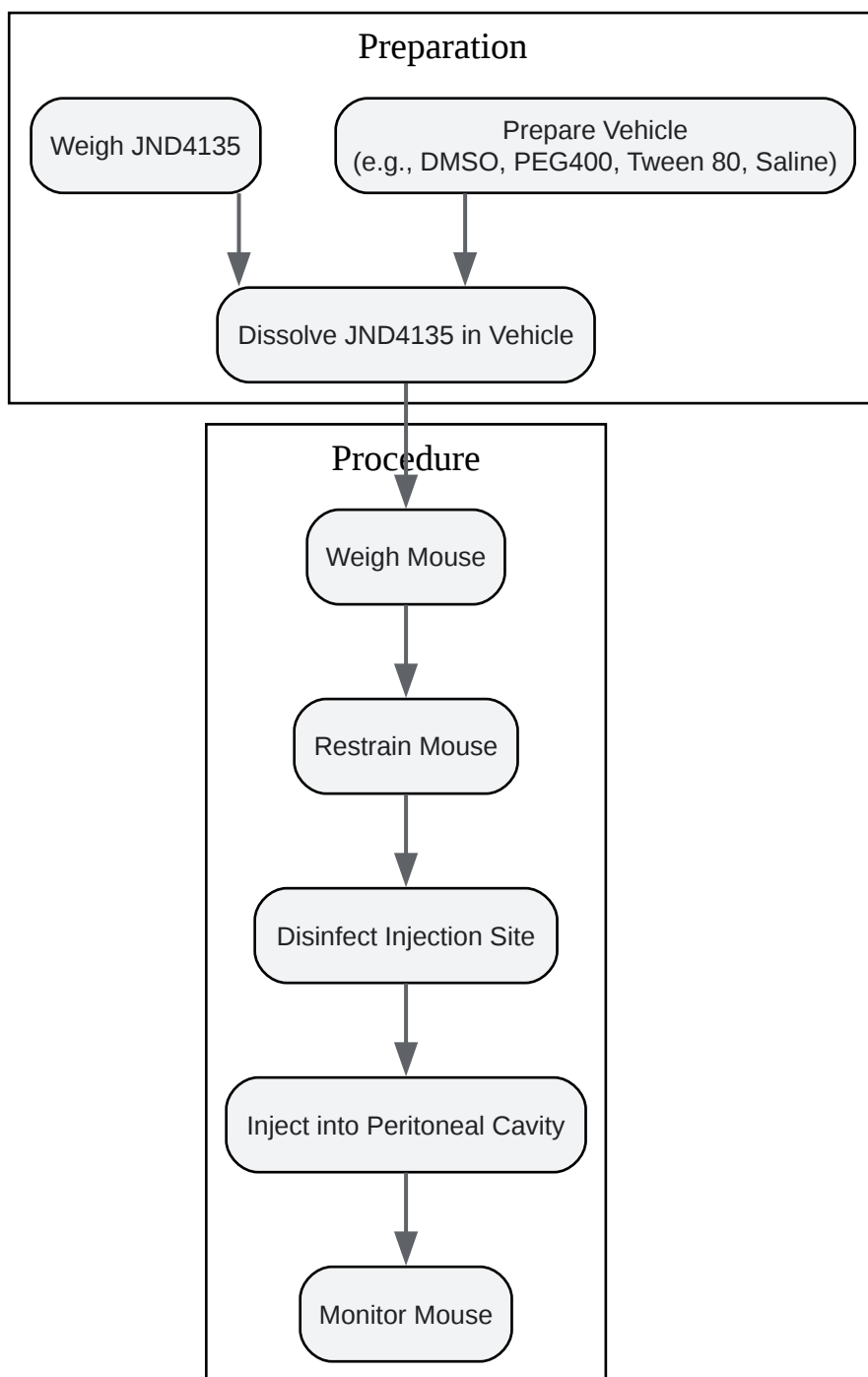
Materials:

- **JND4135** powder
- Vehicle solution (e.g., a mixture of DMSO, PEG400, Tween 80, and saline). Note: The original study did not specify the vehicle. A common formulation for poorly soluble compounds is 10% DMSO, 40% PEG400, 5% Tween 80, and 45% saline. The final vehicle composition should be optimized and tested for solubility and tolerability.
- Sterile 1 mL syringes
- Sterile 27-30 gauge needles
- 70% ethanol
- Animal scale
- Appropriate mouse restraint device

Procedure:

- Preparation of **JND4135** Solution:
 - On the day of injection, weigh the required amount of **JND4135** powder based on the number of mice and the desired dose (e.g., 40 mg/kg).
 - Prepare the vehicle solution. For the example formulation:
 - In a sterile tube, add 100 μ L of DMSO to the **JND4135** powder and vortex until dissolved.

- Add 400 μ L of PEG400 and vortex.
- Add 50 μ L of Tween 80 and vortex.
- Add 450 μ L of sterile saline to reach a final volume of 1 mL.
- The final concentration of the solution should be calculated based on the average weight of the mice and the desired injection volume (typically 100-200 μ L).
- Animal Preparation and Injection:
 - Weigh each mouse to determine the precise injection volume.
 - Gently restrain the mouse, ensuring a firm but not restrictive grip. The mouse should be positioned to expose the abdomen.
 - Wipe the lower right quadrant of the abdomen with 70% ethanol.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity. Be careful to avoid puncturing internal organs.
 - Gently aspirate to ensure the needle is not in a blood vessel or the bladder.
 - Slowly inject the calculated volume of the **JND4135** solution.
 - Withdraw the needle and return the mouse to its cage.
 - Monitor the mouse for any adverse reactions.



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References

- [1. animalcare.ubc.ca \[animalcare.ubc.ca\]](https://animalcare.ubc.ca)
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